

A Technical Guide to the Historical Applications of Lead Phosphite

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Compound of Interest

Compound Name: *Lead phosphite*

Cat. No.: *B097946*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lead phosphite, particularly dibasic **lead phosphite**, occupies a unique niche in the history of industrial chemicals, straddling the worlds of polymer stabilization and pigment technology.

While the overarching narrative of historical lead-based pigments is dominated by lead carbonate (lead white), **lead phosphite** emerges in the mid-20th century as a compound with patented applications as both a primary pigment and a functional additive. This technical guide provides an in-depth review of the historical applications of **lead phosphite**, with a focus on its dual roles as a pigment in protective coatings and a heat stabilizer in polyvinyl chloride (PVC). The information is presented to be of value to researchers, scientists, and professionals in drug development who may encounter lead compounds in various historical and industrial contexts.

Dual Roles of Dibasic Lead Phosphite: Stabilizer and Pigment

The historical application of dibasic **lead phosphite** can be understood through two primary functions:

- **Heat and UV Stabilizer for PVC:** This is the most significant and well-documented historical and ongoing application of dibasic **lead phosphite**. It is known for its excellent heat stability,

weatherability, and UV shielding properties in PVC formulations.^[1] It is often used in combination with other lead-based stabilizers like tribasic lead sulfate and lead stearate.^[1]

- **Pigment for Coatings:** Patented in the mid-20th century, dibasic **lead phosphite** was proposed as a white pigment with excellent opacity, tinting strength, and notable anti-corrosive properties.^{[2][3]} Its use was particularly advocated for in rust-inhibiting paints for metal surfaces.^{[2][3]}

While its role as a PVC stabilizer is its predominant commercial application, its properties as a pigment are technically significant and historically relevant.

Quantitative Data: Physical and Chemical Properties

The following tables summarize the key quantitative data for dibasic **lead phosphite**, compiled from various technical sources.

Table 1: General Properties of Dibasic **Lead Phosphite**

Property	Value
Chemical Formula	$2\text{PbO} \cdot \text{PbHPO}_3 \cdot \frac{1}{2}\text{H}_2\text{O}$
Appearance	White or light yellow crystalline powder
Specific Gravity	6.95
Refractive Index	~2.25
Water Solubility	Insoluble
PbO Content	89-91%
Phosphorous Acid (as H_3PO_3)	10-12%

Sources:^{[1][2][4]}

Table 2: Performance as a Pigment (Comparative Data from Patent Literature)

Property	Dibasic Lead Phosphite Paint	Basic Carbonate White Lead Paint
Weathering (33 months, southern exposure)		
Chalking	8	8
Checking	9	9
Cracking	10	8
Flaking	7	7
Anti-Corrosion (Sea Water Immersion)	Red Lead Paint	
General Appearance (Blistering)	7	6
Peeling from Metal Base	9	7
General Rusting	10	7

Rating Scale: 10 = Optimum. Source:[\[2\]](#)

Experimental Protocols

Synthesis of Dibasic Lead Phosphite

Objective: To synthesize dibasic **lead phosphite** for use as a pigment or stabilizer.

Materials:

- Lead monoxide (Litharge)
- Phosphorous acid (H_3PO_3)
- Acetic acid (glacial)
- Distilled water

Procedure:

- Prepare an aqueous suspension of finely powdered lead monoxide in warm water. A small amount of acetic acid is added to the water to facilitate the reaction.^[5]
- Slowly add a dilute solution of phosphorous acid to the lead monoxide suspension with constant stirring.^[5]
- Maintain the temperature of the reaction mixture at approximately 50-70°C.^[5]
- Continue the addition of phosphorous acid until the pH of the suspension reaches approximately 6.9. At this point, a white precipitate of dibasic **lead phosphite** will have formed.^{[2][3]}
- The reaction mixture is then filtered to separate the solid product.
- The collected dibasic **lead phosphite** is washed with water to remove any soluble impurities.
- The final product is dried at a temperature of around 60°C.^[3]

Evaluation of Anti-Corrosion Properties

Objective: To evaluate the anti-corrosion properties of a paint formulation containing dibasic **lead phosphite**.

Materials:

- Dibasic **lead phosphite** pigment
- Paint vehicle (e.g., linseed oil, synthetic resin)
- Metal panels (e.g., steel) for testing
- Saltwater solution (for immersion test)

Procedure:

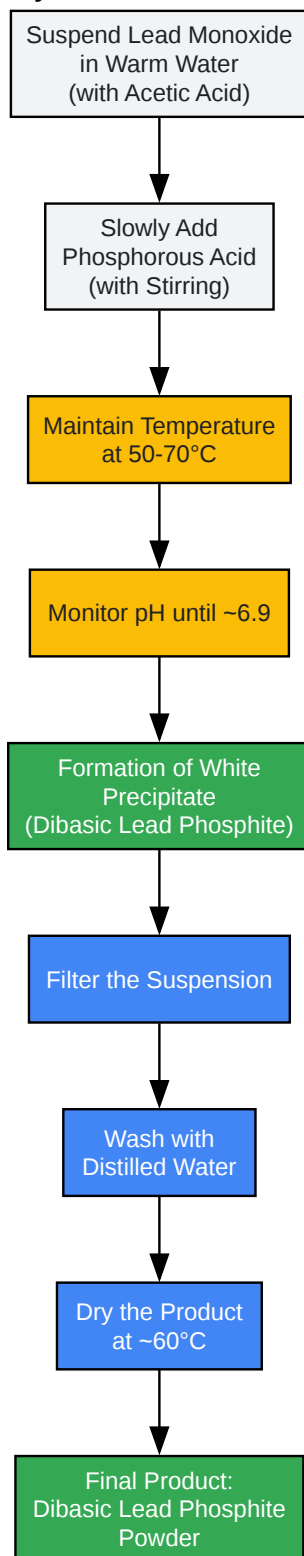
- Prepare a paint formulation by dispersing the dibasic **lead phosphite** pigment in the chosen vehicle using standard paint mixing techniques.

- Prepare control paint formulations, for instance, with red lead as the anti-corrosive pigment.
- Apply three coats of each paint formulation to separate metal panels, allowing for adequate drying time between each coat.
- Once fully cured, immerse the painted panels in a saltwater solution.
- Periodically remove the panels from the solution to evaluate their condition based on metrics such as blistering, peeling, and the extent of rusting.^[2]
- Assign a numerical rating to each metric to allow for quantitative comparison between the different paint formulations.^[2]

Mandatory Visualizations

Synthesis of Dibasic Lead Phosphite

Workflow for the Synthesis of Dibasic Lead Phosphite

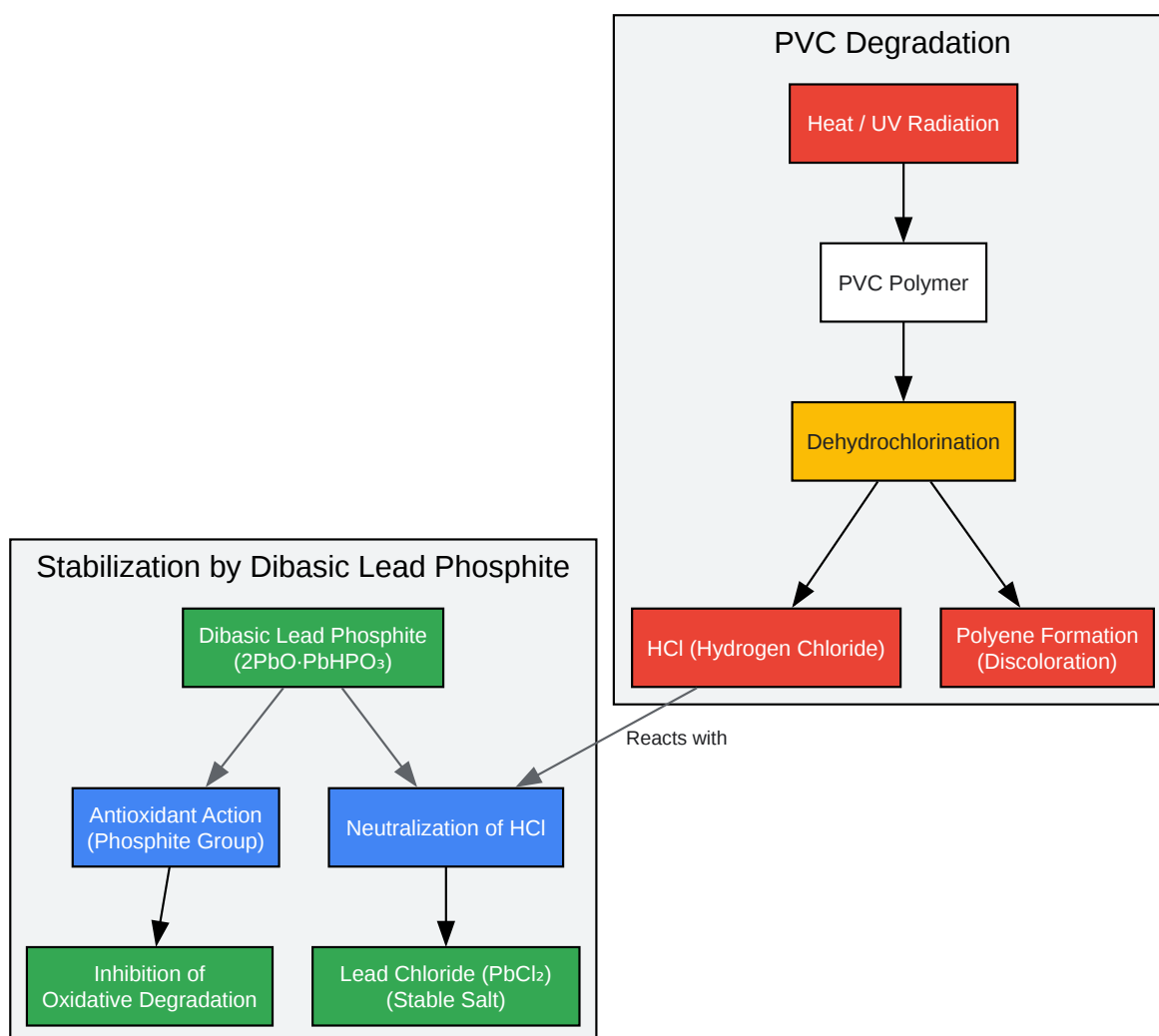


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Caption: Synthesis of Dibasic **Lead Phosphite**.

Mechanism of PVC Stabilization

Proposed Mechanism of PVC Stabilization by Dibasic Lead Phosphite



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Caption: PVC Stabilization Mechanism.

Conclusion

Historically, dibasic **lead phosphite** presents a fascinating case of a compound with dual, yet unequal, industrial applications. While its patented potential as a high-performance, anti-corrosive white pigment is well-documented in mid-20th century literature, its most prominent and enduring role has been as a heat and UV stabilizer for PVC. For researchers and scientists, understanding this dual history is crucial for accurately identifying and contextualizing the presence of **lead phosphite** in historical materials. Its efficacy as a stabilizer underscores the complex chemistry of early polymer science, while its proposed use as a pigment offers a glimpse into the ongoing search for improved paint formulations before the widespread adoption of safer, non-lead-based alternatives. The data and protocols provided herein offer a comprehensive technical overview for further investigation into this versatile, albeit historically complex, lead compound.

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References

- 1. China LEAD PHOSPHITE DIBASIC With High Efficiency CAS 12141-20-7 Manufacturers Suppliers Factory [cjspvc.com]
- 2. US2483469A - Basic lead phosphite pigments - Google Patents [patents.google.com]
- 3. DE977077C - Process for the production of basic lead phosphite pigments - Google Patents [patents.google.com]
- 4. LEAD PHOSPHITE, DIBASIC | 12141-20-7 [chemicalbook.com]
- 5. Lead phosphite, dibasic | 1344-40-7 | Benchchem [benchchem.com]
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